

Application Notes and Protocols: 4-methoxy-DMT as an Analytical Reference Standard

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Compound of Interest

Compound Name: 4-methoxy DMT

Cat. No.: B116791

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Introduction

4-methoxy-N,N-dimethyltryptamine (4-methoxy-DMT) is a tryptamine derivative with psychedelic properties, acting as a serotonin receptor modulator.^[1] As a positional isomer of the more well-known 5-MeO-DMT, it is of significant interest in neuropharmacological research and forensic analysis. The availability of a well-characterized analytical reference standard is crucial for the accurate identification and quantification of 4-methoxy-DMT in various matrices. These application notes provide detailed protocols for the synthesis, purification, and analytical characterization of 4-methoxy-DMT.

Chemical and Physical Properties

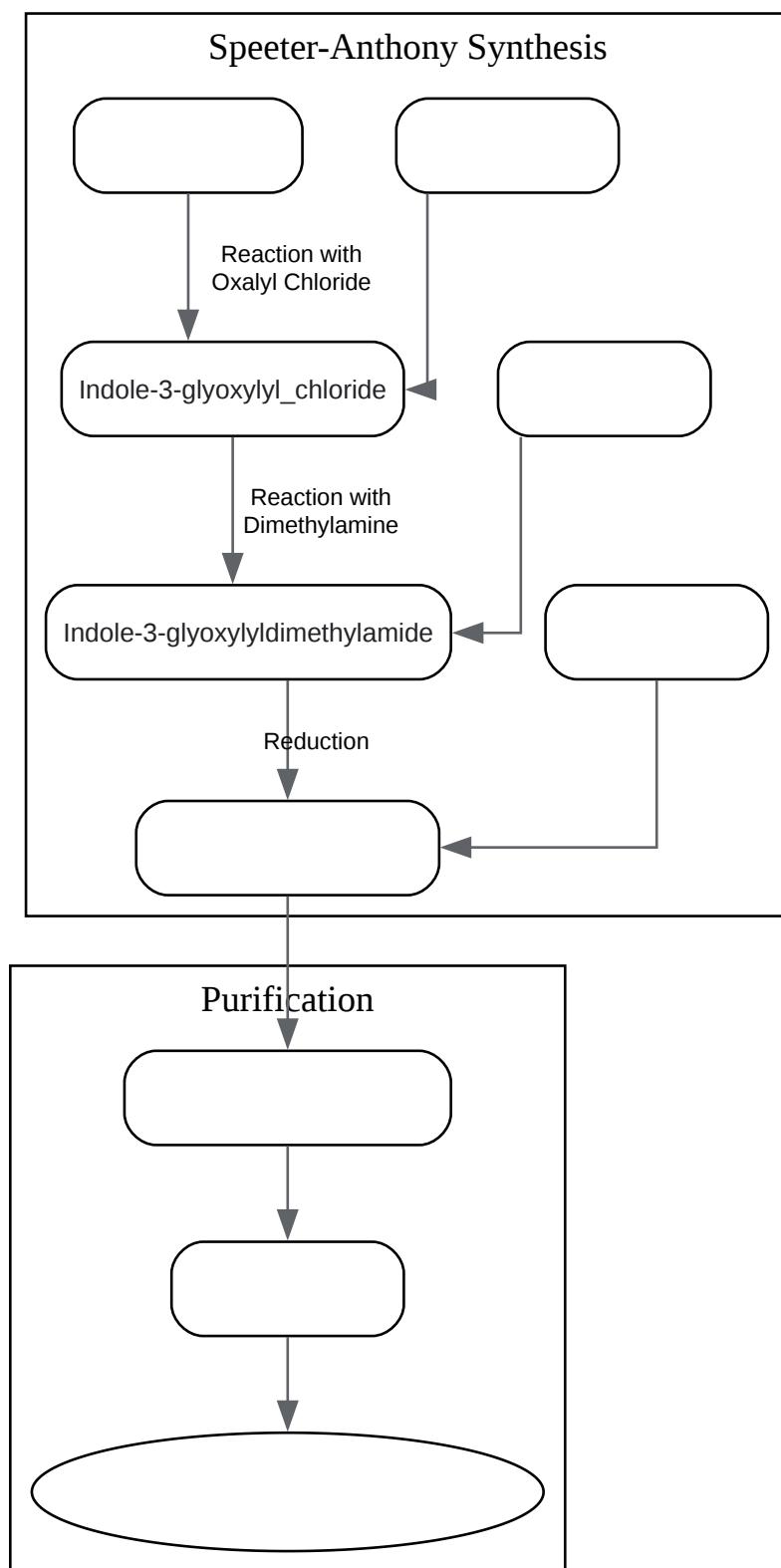
A comprehensive understanding of the chemical and physical properties of 4-methoxy-DMT is essential for its use as a reference standard.

Property	Value	Reference
Formal Name	4-methoxy-N,N-dimethyl-1H-indole-3-ethanamine	[2]
Synonyms	4-MeO-DMT, O-methylpsilocin	[1]
CAS Number	3965-97-7	[2]
Molecular Formula	C ₁₃ H ₁₈ N ₂ O	[2]
Formula Weight	218.3 g/mol	[2]
Purity	≥98%	[2][3]
Appearance	Crystalline solid	[2]
UV λ _{max}	222, 268, 292 nm	[2][3]
Solubility	DMF: 30 mg/ml, DMSO: 30 mg/ml, Ethanol: 30 mg/ml	[2]

Synthesis and Purification

The Speeter-Anthony tryptamine synthesis is a widely recognized method for the preparation of N,N-dialkylated tryptamines and can be adapted for the synthesis of 4-methoxy-DMT.[4][5] The general workflow involves the reaction of 4-methoxyindole with oxalyl chloride, followed by reaction with dimethylamine and subsequent reduction.

Synthesis Workflow



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Caption: Speeter-Anthony synthesis and purification workflow for 4-methoxy-DMT.

Detailed Protocol (Generalized)

Step 1: Synthesis of 4-methoxy-indole-3-glyoxylyl chloride

- In a fume hood, dissolve 4-methoxyindole in a suitable anhydrous solvent (e.g., diethyl ether or THF) in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution in an ice bath.
- Slowly add a solution of oxalyl chloride in the same anhydrous solvent to the cooled indole solution with stirring.
- After the addition is complete, allow the reaction mixture to stir at room temperature for a specified time to ensure complete reaction. The formation of a precipitate is expected.

Step 2: Synthesis of 4-methoxy-N,N-dimethyl-indole-3-glyoxylamide

- Cool the suspension from Step 1 in an ice bath.
- Slowly add a solution of dimethylamine in the same anhydrous solvent.
- After the addition, allow the reaction to warm to room temperature and stir for several hours.
- Filter the resulting mixture and wash the solid with water to remove any salts. The solid product is the glyoxylamide intermediate.

Step 3: Reduction to 4-methoxy-DMT

- In a separate flask under an inert atmosphere, prepare a suspension of a suitable reducing agent, such as lithium aluminum hydride (LiAlH_4), in an anhydrous solvent like THF.
- Slowly add the dried glyoxylamide intermediate from Step 2 to the reducing agent suspension.
- After the addition, reflux the mixture for several hours to ensure complete reduction.

- Carefully quench the reaction by the sequential addition of water and an aqueous base solution.
- Filter the resulting mixture and extract the filtrate with an organic solvent (e.g., ethyl acetate).
- Dry the combined organic extracts over an anhydrous salt (e.g., sodium sulfate), filter, and concentrate under reduced pressure to obtain the crude 4-methoxy-DMT.

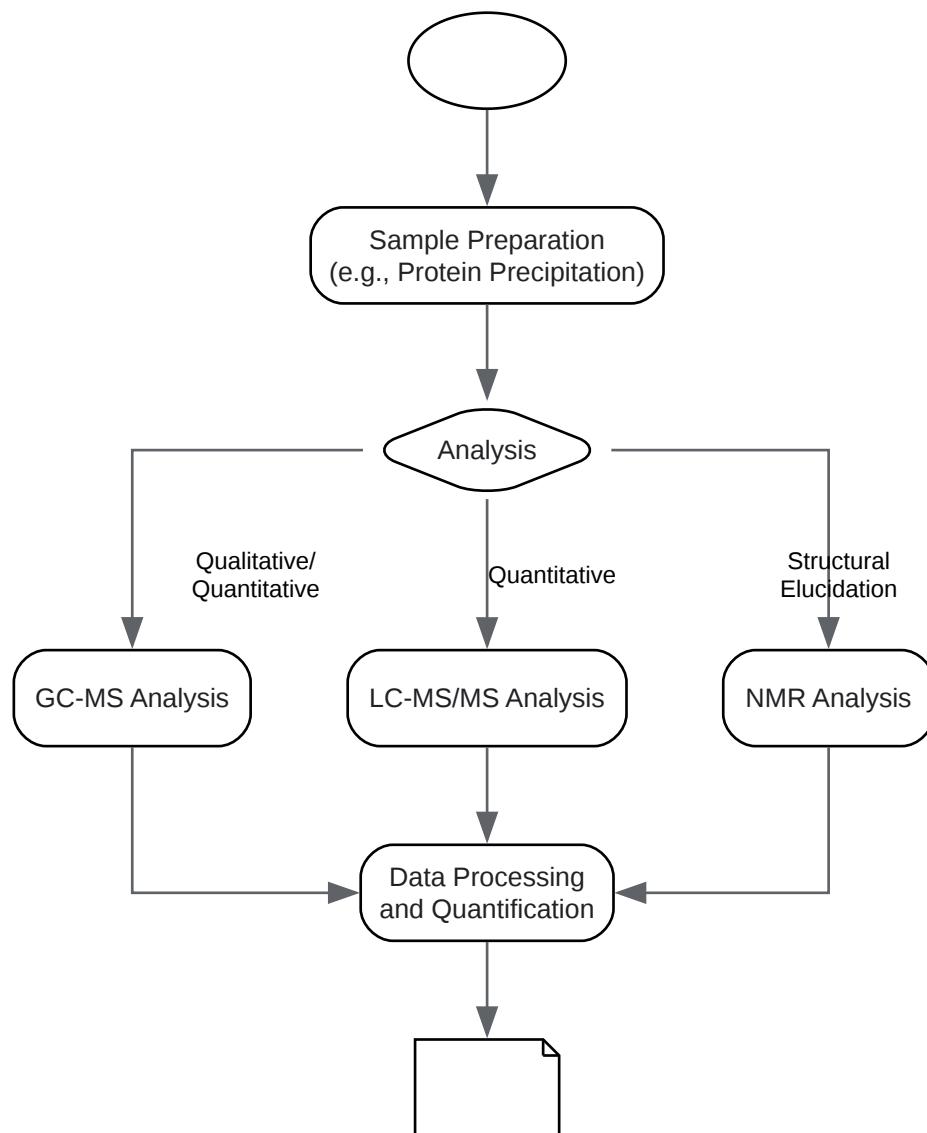
Step 4: Purification

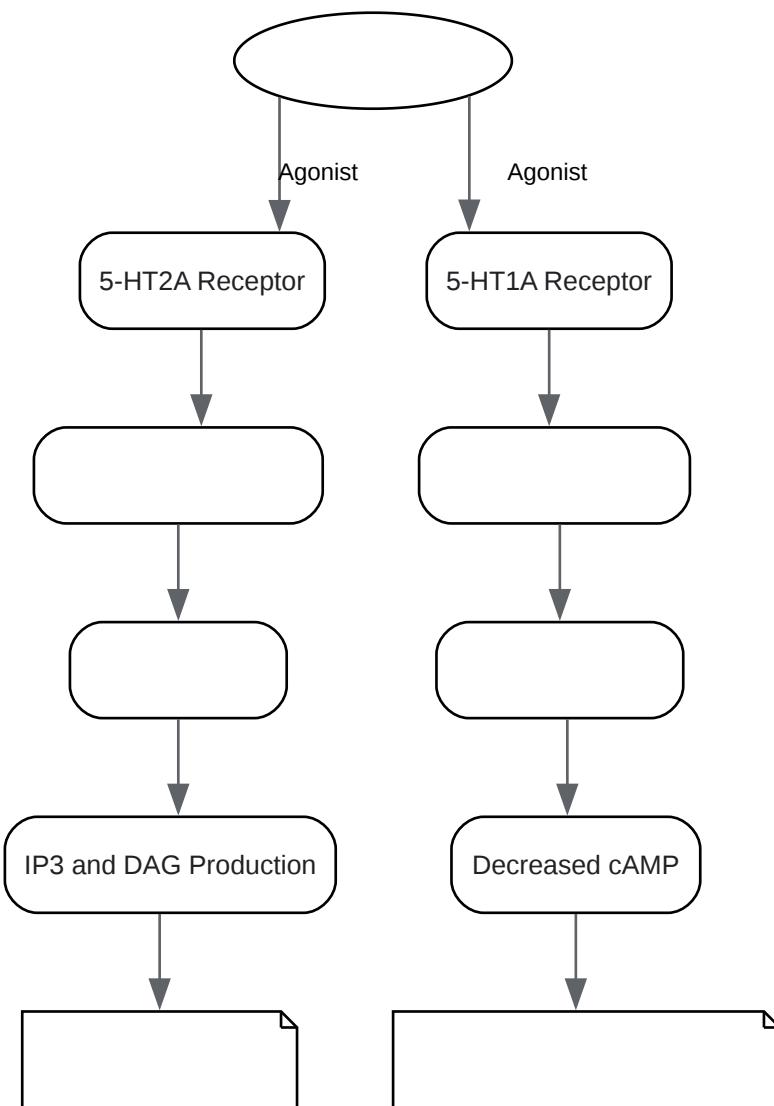
- Purify the crude product by column chromatography on silica gel, using an appropriate solvent system (e.g., a gradient of methanol in dichloromethane) to isolate the 4-methoxy-DMT.
- Further purify the isolated product by recrystallization from a suitable solvent (e.g., heptane or a mixture of ethyl acetate and hexane) to obtain a crystalline solid of high purity ($\geq 98\%$).
- Dry the final product under vacuum to remove any residual solvent. The purity should be confirmed by analytical techniques such as HPLC, GC-MS, and NMR.

Analytical Protocols

Accurate and reproducible analytical methods are essential for the characterization and quantification of 4-methoxy-DMT.

Analytical Workflow





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